

# "understanding the basicity of sodium hydrosulfide hydrate"

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## Compound of Interest

Compound Name: Sodium hydrosulfide hydrate

Cat. No.: B103967

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An In-depth Technical Guide: Understanding the Basicity of **Sodium Hydrosulfide Hydrate**

## Introduction

**Sodium hydrosulfide hydrate** ( $\text{NaSH} \cdot x\text{H}_2\text{O}$ ) is an inorganic salt crucial in various industrial processes, including mining, pulp and paper manufacturing, leather tanning, and chemical synthesis.[1][2] Its utility is largely dictated by its chemical properties, particularly its basicity and its role as a source of the hydrosulfide ion ( $\text{HS}^-$ ) and, subsequently, hydrogen sulfide ( $\text{H}_2\text{S}$ ).[2] This guide provides a detailed examination of the chemical principles governing the basicity of **sodium hydrosulfide hydrate**, supported by quantitative data, experimental methodologies, and process visualizations for researchers, scientists, and drug development professionals.

## The Chemical Basis of Basicity

The basicity of sodium hydrosulfide in an aqueous solution is a direct consequence of the behavior of the hydrosulfide ion ( $\text{HS}^-$ ). According to the Brønsted-Lowry acid-base theory, a base is a substance that can accept a proton (a hydrogen ion,  $\text{H}^+$ ).

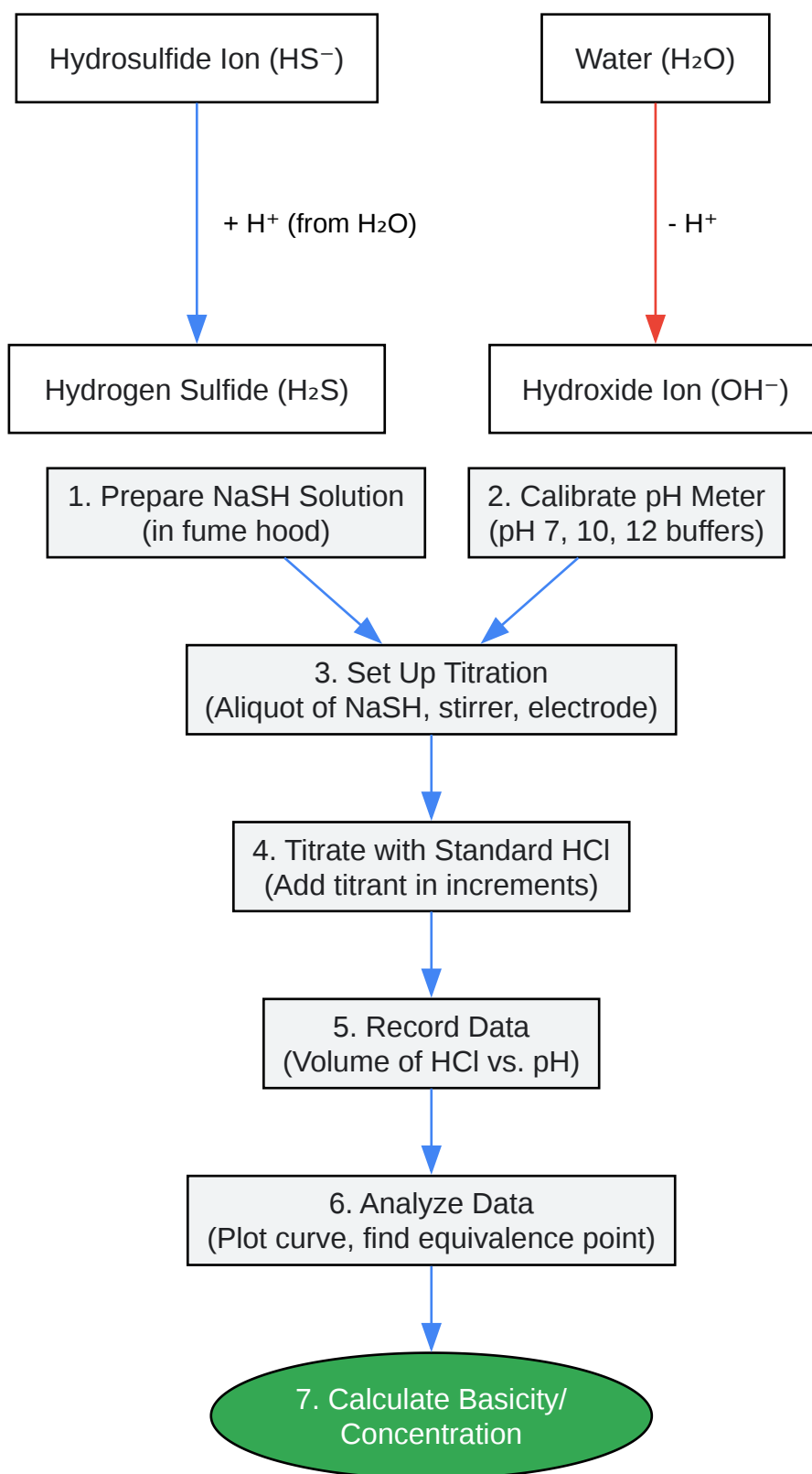
When **sodium hydrosulfide hydrate** dissolves in water, it dissociates completely into a sodium ion ( $\text{Na}^+$ ) and a hydrosulfide ion ( $\text{HS}^-$ ). The hydrosulfide ion then reacts with water in a reversible equilibrium known as hydrolysis.[1][3] In this reaction, the  $\text{HS}^-$  ion acts as a Brønsted-Lowry base, accepting a proton from a water molecule. This process generates hydrogen sulfide ( $\text{H}_2\text{S}$ ) and a hydroxide ion ( $\text{OH}^-$ ).

Reaction:  $\text{HS}^-(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{H}_2\text{S}(\text{aq}) + \text{OH}^-(\text{aq})$

The production of hydroxide ions increases the solution's pH above 7, rendering it alkaline.<sup>[3]</sup>

Aqueous solutions of sodium hydrosulfide are typically strongly alkaline, with pH values often ranging from 11.5 to 12.5.<sup>[4][5][6]</sup>

The following diagram illustrates the hydrolysis of the hydrosulfide ion.



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